

# Application of 4-Aminodiphenylamine Sulfate as an Antioxidant in Lubricants

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## Compound of Interest

Compound Name: 4-Aminodiphenylamine sulfate

Cat. No.: B8048891

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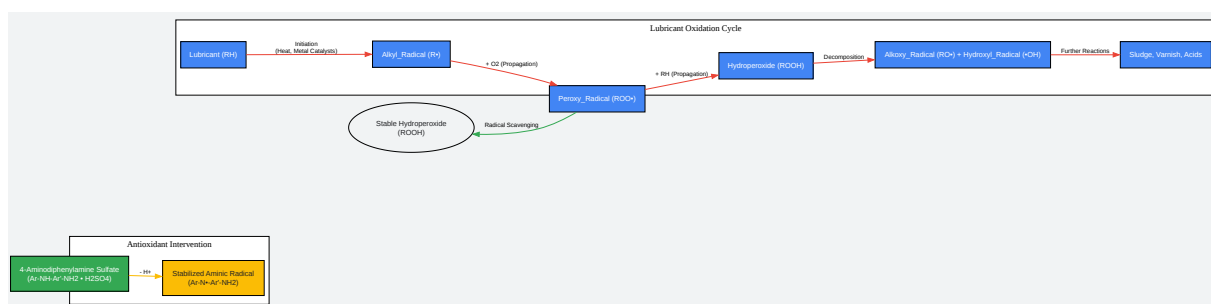
For Researchers, Scientists, and Drug Development Professionals

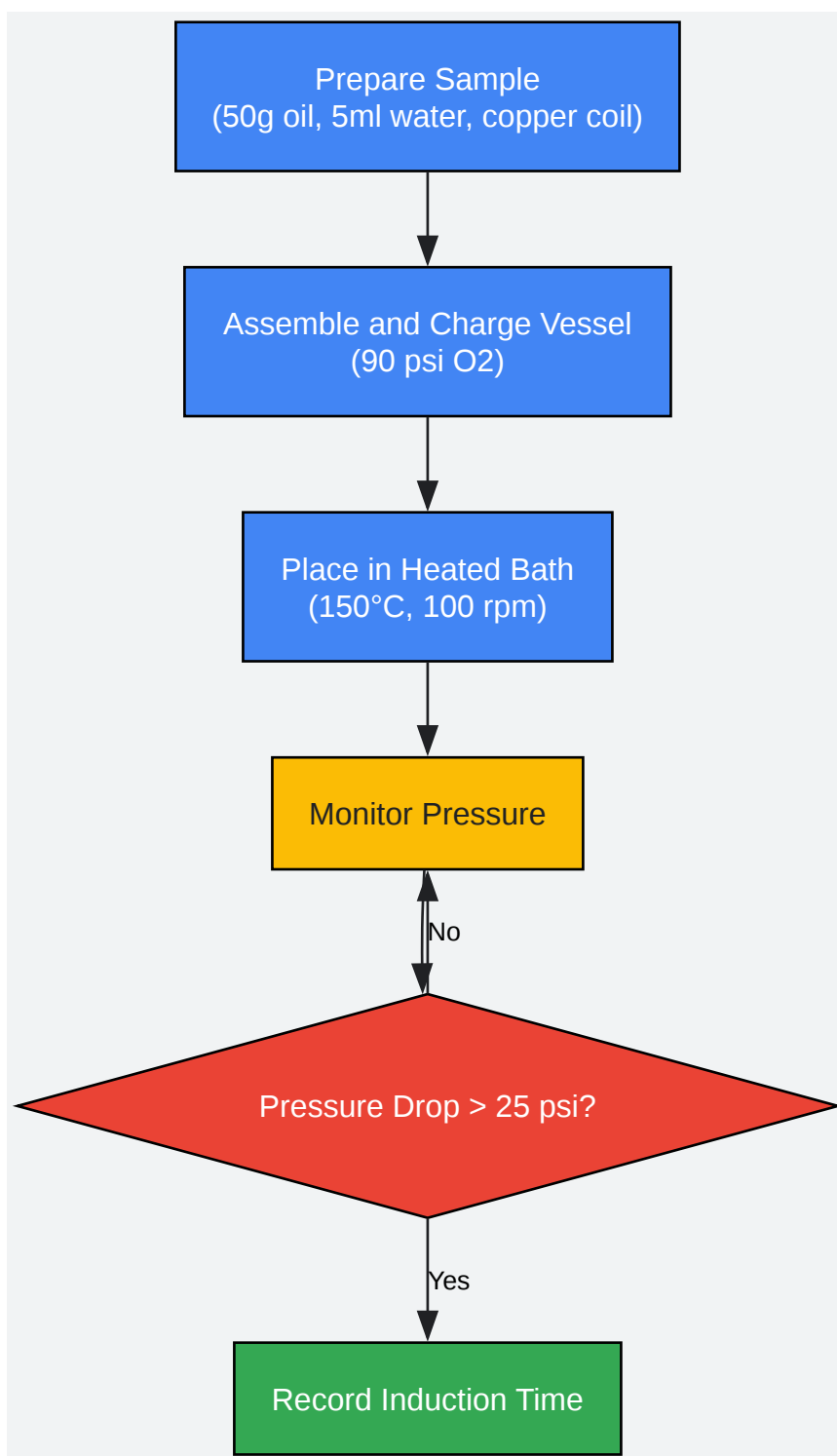
## Introduction

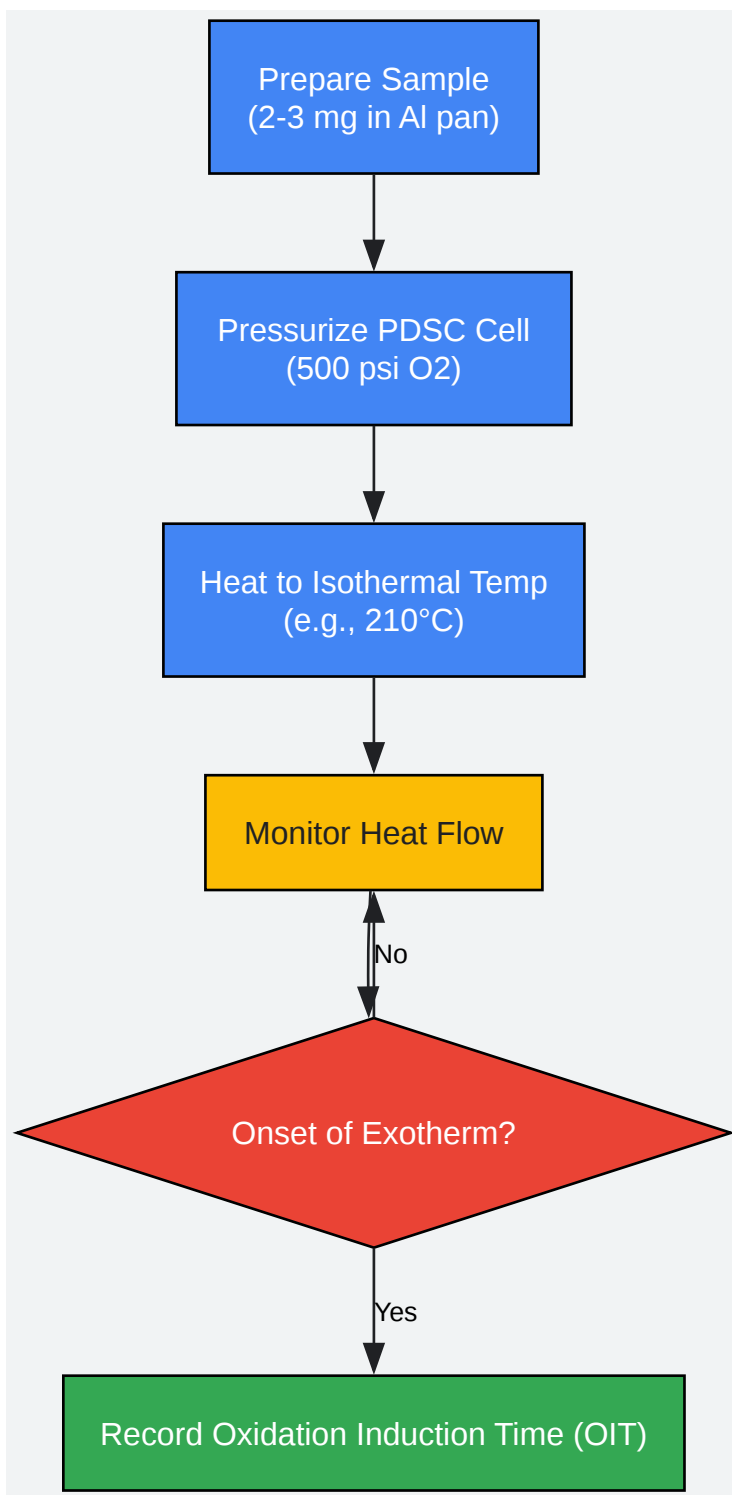
4-Aminodiphenylamine (4-ADPA) and its derivatives are established aminic antioxidants widely utilized to enhance the thermo-oxidative stability of lubricants.[1][2] These compounds function as radical scavengers, effectively interrupting the auto-oxidation cascade of lubricating oils, thereby preventing degradation, viscosity increase, and the formation of sludge and deposits. [1][3] This document provides detailed application notes and experimental protocols for the use of **4-Aminodiphenylamine sulfate** as a primary antioxidant in various lubricant formulations. While specific performance data for the sulfate salt is not readily available in the public domain, the information presented herein is based on the well-understood behavior of 4-aminodiphenylamine and its derivatives, offering a robust framework for its evaluation and application.

## Mechanism of Action

Aminic antioxidants, including **4-Aminodiphenylamine sulfate**, operate as primary antioxidants by donating a hydrogen atom to neutralize highly reactive peroxy radicals ( $\text{ROO}\cdot$ ) that are formed during the initial stages of lubricant oxidation.[1][4] This action terminates the chain propagation step of oxidation. The resulting aminic radical is stabilized by resonance and is significantly less reactive than the initial peroxy radical, thus inhibiting further oxidation of the lubricant base oil.[4]







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- To cite this document: BenchChem. [Application of 4-Aminodiphenylamine Sulfate as an Antioxidant in Lubricants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8048891#application-of-4-aminodiphenylamine-sulfate-as-an-antioxidant-in-lubricants]

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